

# In-Vitro Safety, Toxicity, and Biocompatibility of CETOLETH-6: A Technical Guide

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## Compound of Interest

Compound Name: CETOLETH-6

Cat. No.: B3285557

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**CETOLETH-6** is a non-ionic surfactant belonging to the family of fatty alcohol ethoxylates. Chemically, it is the polyethylene glycol ether of a blend of cetyl and oleyl alcohols, with the "-6" designation indicating an average of six repeating ethylene oxide units in the hydrophilic portion of the molecule. Its amphiphilic nature, possessing both a hydrophobic fatty alcohol tail and a hydrophilic polyoxyethylene head, makes it a versatile ingredient in various formulations, including cosmetics and pharmaceuticals, where it functions as an emulsifier, solubilizer, and wetting agent. This technical guide provides a comprehensive overview of the available in-vitro safety, toxicity, and biocompatibility data for **CETOLETH-6** and structurally related compounds, intended to inform researchers and professionals in drug development and safety assessment.

## Chemical and Physical Properties

Property	Value	Reference
Chemical Name	Polyoxyethylene (6) Cetyl/Oleyl Ether	
INCI Name	Ceteareth-6	
CAS Number	8065-81-4	
Molecular Formula	C16-18H33- 37(OCH2CH2)nOH, where n ≈ 6	
Description	Non-ionic surfactant	

## In-Vitro Cytotoxicity

Direct in-vitro cytotoxicity data for **CETOLETH-6** is limited in publicly available literature. However, studies on closely related fatty alcohol ethoxylates, such as Ceteareth-20, provide valuable insights into the potential cytotoxic profile of this class of compounds.

A study investigating the cytotoxic effects of Ceteareth-20 on human lymphocytes in vitro provides the most relevant data. The study utilized the Lactate Dehydrogenase (LDH) assay to assess membrane integrity and the Water-Soluble Tetrazolium salt (WST-1) assay to measure cell proliferation.

Table 1: In-Vitro Cytotoxicity of Ceteareth-20 on Human Lymphocytes

Concentration (%)	Cytotoxicity (LDH Assay)	Cell Viability (WST-1 Assay)
1	No significant cytotoxic effect	Proliferative effect observed
5	No significant cytotoxic effect	Proliferative effect observed
25	No significant cytotoxic effect	Proliferative effect observed
50	No significant cytotoxic effect	Proliferative effect observed

Data from a study on Ceteareth-20, a structurally similar compound to **CETOLETH-6**.

The results indicate that Cetareth-20, at the tested concentrations, did not induce significant cytotoxicity in human lymphocytes and, interestingly, showed a proliferative effect. This suggests that at these concentrations, it does not compromise cell membrane integrity or inhibit cell proliferation. The toxicity of non-ionic surfactants is often related to their critical micelle concentration (CMC), above which they can disrupt cell membranes. The observed proliferative effect at high concentrations in this study is an unusual finding and warrants further investigation.

## Experimental Protocols

The LDH assay is a colorimetric method used to quantify cell death by measuring the release of LDH from damaged cells into the culture medium.



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### LDH Cytotoxicity Assay Workflow

The WST-1 assay is a colorimetric test for the quantification of cell proliferation and viability. It is based on the cleavage of the tetrazolium salt WST-1 to formazan by cellular mitochondrial dehydrogenases.



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### WST-1 Cell Proliferation Assay Workflow

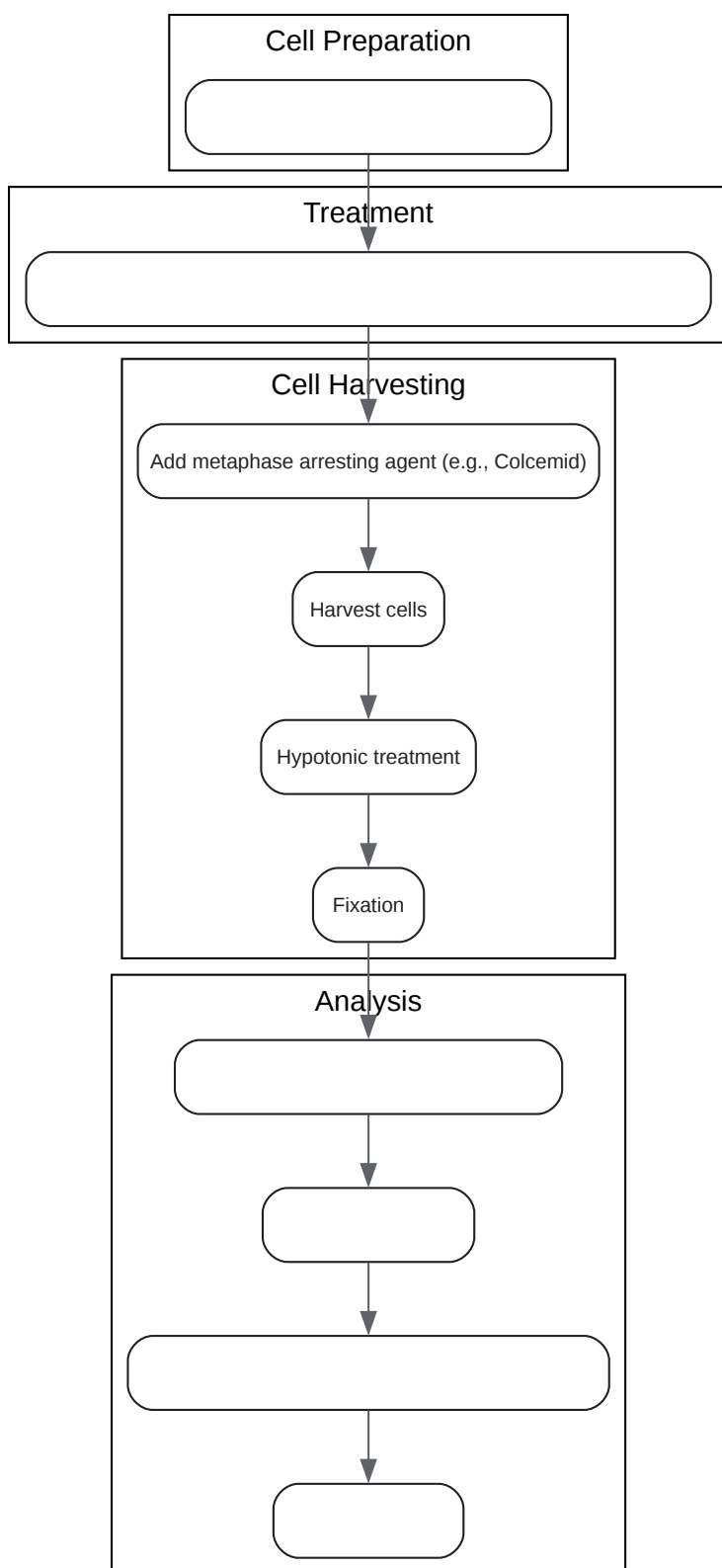
## In-Vitro Genotoxicity

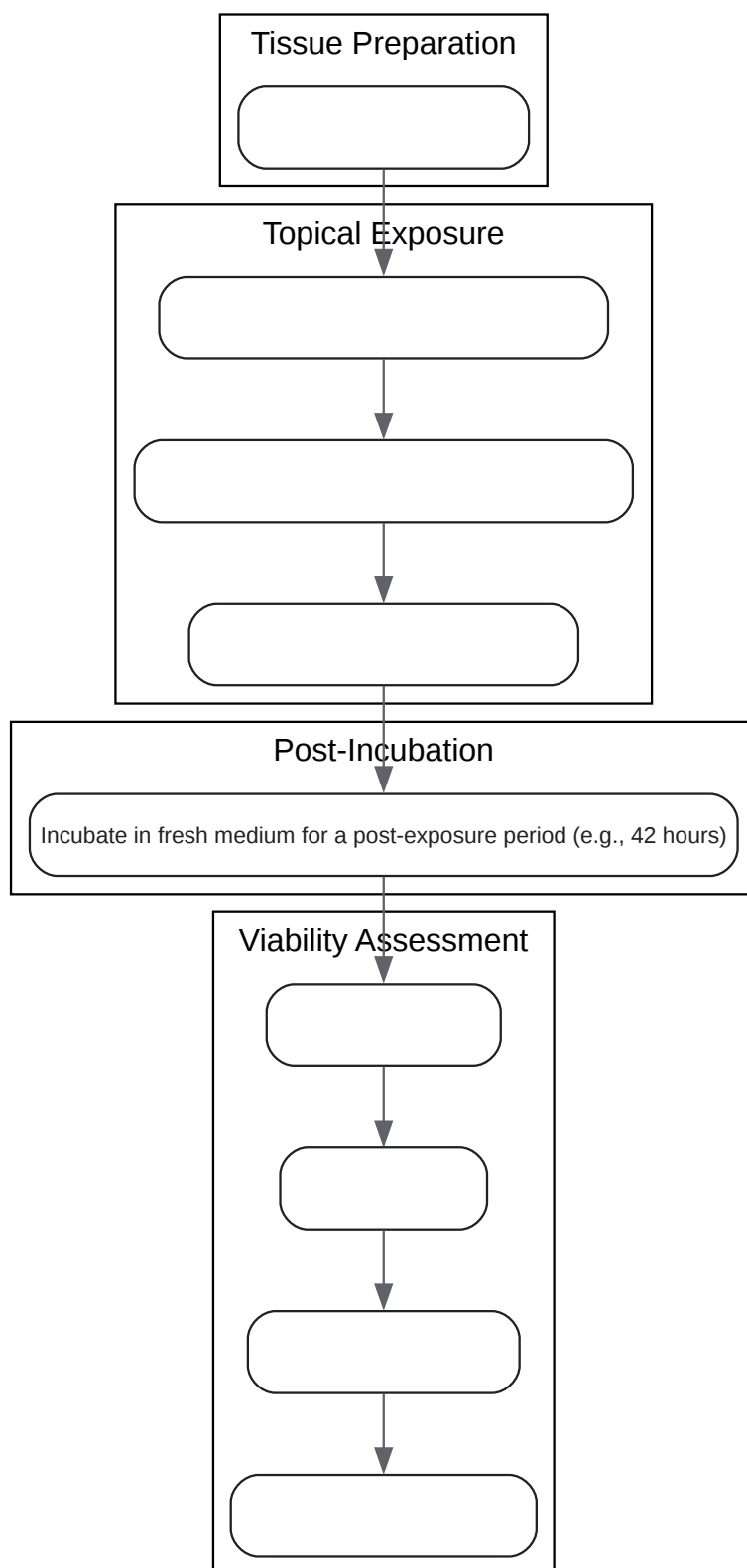
A comprehensive review by the German Senate Commission for the Investigation of Health Hazards of Chemical Compounds in the Work Area (MAK Commission) on fatty alcohol ethoxylates, including the C16-18 and C18 unsaturated category to which **CETOLETH-6** belongs, concluded that these substances do not show genotoxic potential in in-vitro and in-vivo studies.

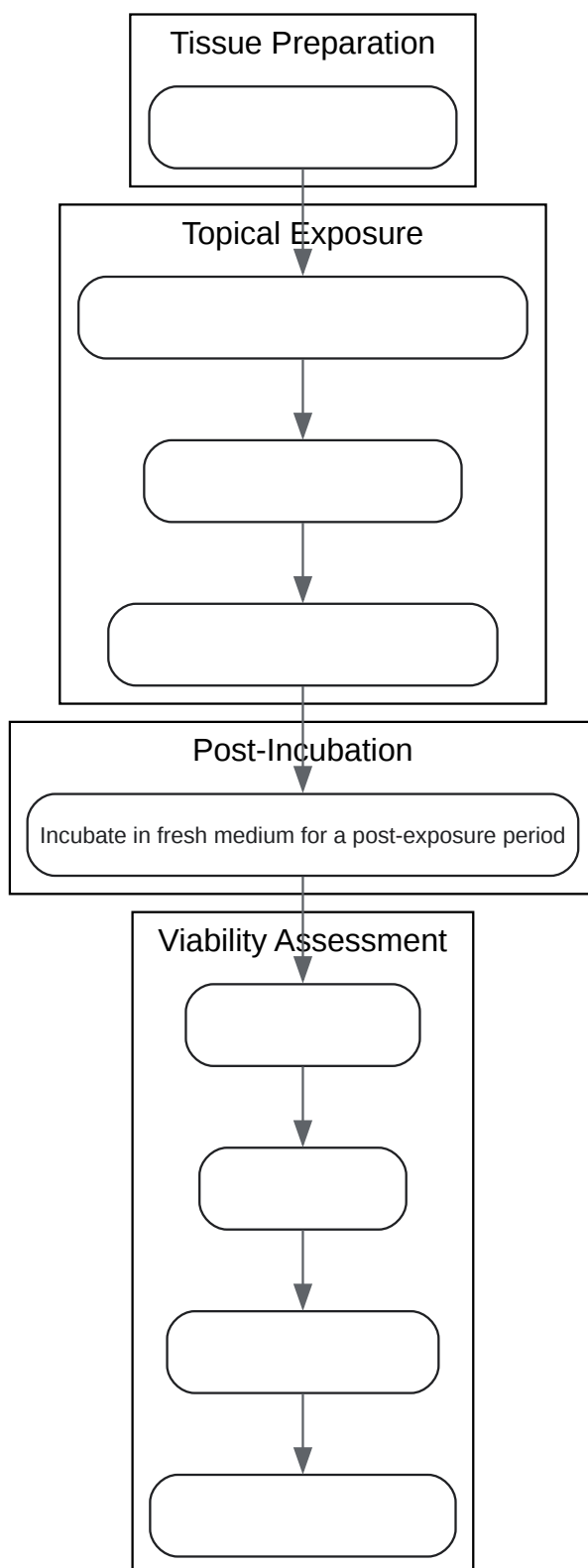
One specific study cited in the MAK Commission's report is a chromosomal aberration test conducted in Chinese Hamster Ovary (CHO) cells, which yielded negative results.

## Experimental Protocol

This test is designed to identify substances that cause structural chromosomal aberrations in cultured mammalian cells.







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